

An In-depth Technical Guide to Oxeladin Citrate: Molecular Structure and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Oxeladin Citrate

CAS No.: 52432-72-1

Cat. No.: B1202395

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Oxeladin citrate is a non-opioid antitussive agent utilized in the management of various types of cough. Its efficacy is attributed to its action on the central nervous system, specifically as a selective sigma-1 receptor agonist. This technical guide provides a comprehensive overview of the molecular structure and chemical properties of **Oxeladin Citrate**, intended to serve as a foundational resource for researchers, scientists, and professionals in drug development. This document details its structural characteristics, physicochemical properties, and presents relevant experimental protocols and signaling pathways.

Molecular Structure and Identification

Oxeladin Citrate is the citrate salt of the base Oxeladin. It is a synthetic compound, and its chemical identity is well-established.

Molecular Formula: $C_{26}H_{41}NO_{10}$ [\[1\]](#)[\[2\]](#)

Molecular Weight: 527.6 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

IUPAC Name: 2-[2-(diethylamino)ethoxy]ethyl 2-ethyl-2-phenylbutanoate;2-hydroxypropane-1,2,3-tricarboxylic acid

CAS Number: 52432-72-1

Chemical Structure: **Oxeladin Citrate** is a 1:1 salt formed between the Oxeladin base and citric acid. The structure of the Oxeladin base consists of a 2-ethyl-2-phenylbutanoic acid moiety ester-linked to a 2-(2-diethylaminoethoxy)ethanol side chain.

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Figure 1: Chemical Structure of **Oxeladin Citrate**.

Physicochemical Properties

The physicochemical properties of **Oxeladin Citrate** are crucial for its formulation, delivery, and pharmacokinetic profile. A summary of these properties is presented in the table below.

Property	Value	Source(s)
Appearance	White to off-white crystalline powder	
Melting Point	90-91 °C	
Boiling Point	Data not available	
pKa (Strongest Basic)	9.41 (Predicted)	
logP	4.43 (Predicted)	
Solubility	Freely soluble in water. Soluble in DMSO (≥25 mg/mL) and ethanol. Slightly to very slightly soluble in ethyl acetate.	

Experimental Protocols

Synthesis of Oxeladin

A general synthetic route to Oxeladin base involves the esterification of 2-ethyl-2-phenylbutyric acid with 2-(2-diethylaminoethoxy)ethanol.

Methodology:

- Preparation of 2-ethyl-2-phenylbutyric acid: This intermediate can be synthesized through various organic chemistry routes, such as the alkylation of phenylacetonitrile.
- Esterification: 2-ethyl-2-phenylbutyric acid is reacted with 2-(2-diethylaminoethoxy)ethanol in the presence of an acid catalyst (e.g., sulfuric acid) and a suitable solvent (e.g., toluene). The reaction mixture is heated under reflux with continuous removal of water to drive the reaction to completion.
- Work-up and Purification: After the reaction is complete, the mixture is cooled, washed with an aqueous base to remove unreacted acid, and then with water. The organic layer is dried over an anhydrous salt (e.g., sodium sulfate) and the solvent is removed under reduced pressure. The crude Oxeladin base can be purified by vacuum distillation.

Preparation of Oxeladin Citrate

The citrate salt is prepared by reacting the Oxeladin base with citric acid.

Methodology:

- Dissolve the purified Oxeladin base in a suitable solvent, such as ethanol.
- Prepare a solution of citric acid in the same solvent.
- Slowly add the citric acid solution to the Oxeladin base solution with stirring.
- The **Oxeladin Citrate** salt will precipitate out of the solution.
- The precipitate is collected by filtration, washed with a small amount of cold solvent, and dried under vacuum.

Purification by Recrystallization

Further purification of **Oxeladin Citrate** can be achieved by recrystallization.

Methodology:

- Dissolve the crude **Oxeladin Citrate** in a minimum amount of hot ethyl acetate.
- If colored impurities are present, a small amount of activated charcoal can be added, and the solution is heated briefly.
- The hot solution is filtered to remove the charcoal and any other insoluble impurities.
- The filtrate is allowed to cool slowly to room temperature, and then further cooled in an ice bath to induce crystallization.
- The resulting crystals are collected by filtration, washed with a small amount of cold ethyl acetate, and dried under vacuum.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

The purity and concentration of **Oxeladin Citrate** can be determined using HPLC.

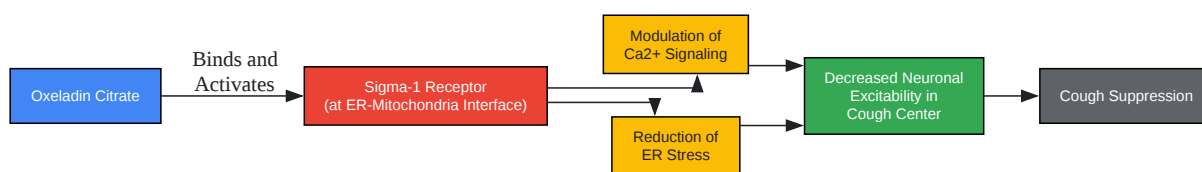
Methodology:

- Column: Nucleosil C18
- Mobile Phase: Acetonitrile : 0.1% Phosphoric Acid (60:40 v/v)
- Flow Rate: 1.0 mL/min
- Detection: UV at 220 nm
- Injection Volume: 20 µL
- Temperature: Ambient

Mechanism of Action and Signaling Pathway

Oxeladin Citrate exerts its antitussive effect primarily through its agonist activity at the sigma-1 receptor, a unique intracellular chaperone protein located predominantly at the endoplasmic reticulum (ER)-mitochondria interface.

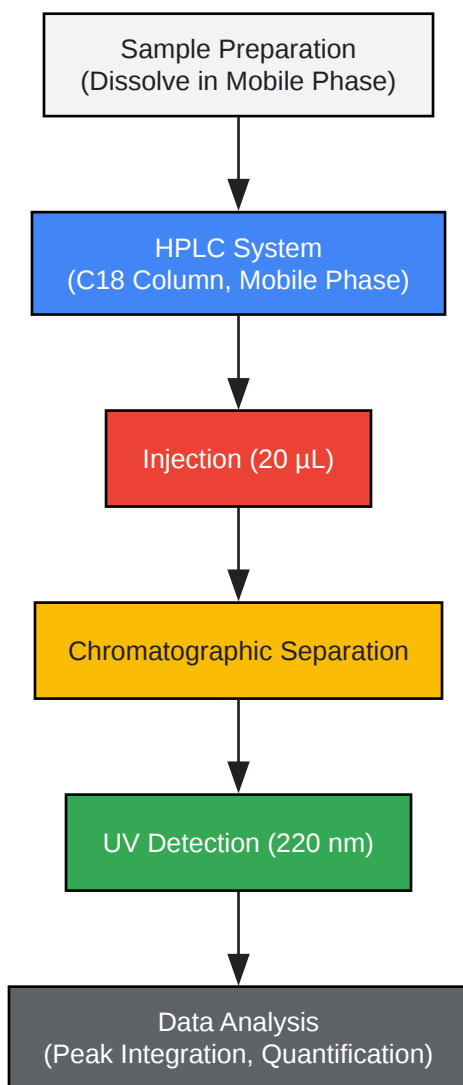
Signaling Pathway: The precise downstream signaling cascade from sigma-1 receptor activation to cough suppression is an area of ongoing research. However, based on the known functions of the sigma-1 receptor, a putative pathway can be proposed.



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Proposed signaling pathway of **Oxeladin Citrate**.

Experimental Workflow for HPLC Analysis:



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Workflow for HPLC analysis of **Oxeladin Citrate**.

Conclusion

This technical guide provides a detailed overview of the molecular structure and chemical properties of **Oxeladin Citrate**. The information presented, including its physicochemical characteristics, experimental protocols, and proposed mechanism of action, serves as a valuable resource for professionals engaged in the research and development of antitussive therapies. Further investigation into the intricate signaling pathways of the sigma-1 receptor will undoubtedly provide deeper insights into the therapeutic effects of **Oxeladin Citrate** and pave the way for the development of novel antitussive agents.

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References

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